

Application Notes and Protocols: Fmoc-D-Leu-OH Solubility

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Compound of Interest

Compound Name: *Fmoc-D-Leu-OH*

Cat. No.: *B2960068*

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For: Researchers, scientists, and drug development professionals.

Abstract

This document provides detailed application notes on the solubility of **Fmoc-D-Leu-OH** in N,N-Dimethylformamide (DMF) and other common organic solvents used in peptide synthesis and related applications. It includes quantitative solubility data, protocols for dissolution, and best practices for handling this reagent. The information is intended to guide researchers in preparing solutions of **Fmoc-D-Leu-OH** for various experimental workflows, particularly in solid-phase peptide synthesis (SPPS).

Introduction

N α -(9-Fluorenylmethoxycarbonyl)-D-leucine (**Fmoc-D-Leu-OH**) is a critical building block in the synthesis of peptides and peptidomimetics containing the D-leucine residue. The efficiency of peptide synthesis, especially solid-phase peptide synthesis (SPPS), is highly dependent on the complete solubilization of the incoming Fmoc-protected amino acids in the reaction solvent. Incomplete dissolution can lead to lower coupling yields, truncated peptide sequences, and difficult purifications. DMF is the most common solvent for Fmoc-based SPPS.^{[1][2]} This document outlines the solubility characteristics of **Fmoc-D-Leu-OH** and provides standardized protocols for its dissolution.

Physicochemical Properties of Fmoc-D-Leu-OH

- Molecular Formula: $C_{21}H_{23}NO_4$
- Molecular Weight: 353.41 g/mol
- Appearance: White to off-white crystalline solid.[3]
- Storage: Store at $-20^{\circ}C$ for long-term stability.[4]

Solubility Data

The solubility of **Fmoc-D-Leu-OH** and its enantiomer, Fmoc-L-Leu-OH, has been determined in several common laboratory solvents. The data indicates good solubility in polar aprotic solvents, which are standard in peptide synthesis.

Compound	Solvent	Reported Solubility	Concentration (mol/L)	Notes
Fmoc-D-Leu-OH	N,N-Dimethylformamide (DMF)	"Clearly soluble" (1 mmol in 2 mL) [3]	~0.5 M	Qualitative data from a supplier, indicating high solubility.
Fmoc-D-Leu-OH	Dimethyl sulfoxide (DMSO)	≥35.3 mg/mL	≥0.1 M	Quantitative data from a supplier.
Fmoc-L-Leu-OH	N,N-Dimethylformamide (DMF)	~30 mg/mL	~0.085 M	Data for the L-enantiomer, which is expected to have similar solubility to the D-enantiomer.
Fmoc-L-Leu-OH	Dimethyl sulfoxide (DMSO)	~30 mg/mL	~0.085 M	Data for the L-enantiomer.
Fmoc-L-Leu-OH	Ethanol	~30 mg/mL	~0.085 M	Data for the L-enantiomer.
Fmoc-L-Leu-OH	Ethanol:PBS (pH 7.2) (1:1)	~0.5 mg/mL	~0.0014 M	Sparingly soluble in aqueous buffers.
General Fmoc-AAs	2-Methyltetrahydrofuran (2-MeTHF)	Generally good solubility at 0.2 M	0.2 M	A greener alternative solvent for SPPS.

Note: Fmoc-protected amino acids are generally sparingly soluble in aqueous solutions. For applications requiring aqueous buffers, a common technique is to first dissolve the compound in a minimal amount of a water-miscible organic solvent like ethanol or DMSO before dilution.

Experimental Protocols

Protocol 1: Preparation of a Stock Solution of Fmoc-D-Leu-OH in DMF for SPPS

This protocol describes the standard procedure for preparing a solution of **Fmoc-D-Leu-OH** for use in an automated or manual solid-phase peptide synthesizer.

Materials:

- **Fmoc-D-Leu-OH**
- High-purity, amine-free DMF
- Volumetric flask or appropriate glass vial
- Vortex mixer or magnetic stirrer

Procedure:

- **Weighing:** Accurately weigh the required amount of **Fmoc-D-Leu-OH** in a clean, dry container. For a standard 0.5 M solution, this would be 176.7 mg per mL of DMF.
- **Solvent Addition:** Add the appropriate volume of amine-free DMF to the container with the **Fmoc-D-Leu-OH**.
- **Dissolution:**
 - Securely cap the container.
 - Agitate the mixture using a vortex mixer or a magnetic stirrer until the solid is completely dissolved.
 - Visually inspect the solution against a light source to ensure there are no undissolved particulates.
- **Use:** The resulting solution is ready for use in the coupling step of SPPS.

Quality Control:

- **Solvent Quality:** The quality of DMF is crucial. Over time, DMF can degrade to form dimethylamine, which can prematurely remove the Fmoc protecting group. Use high-purity, amine-free DMF, and consider storing it over an amine scavenger.
- **Complete Solubilization:** Ensure the amino acid is fully dissolved before use to avoid issues with clogged lines in automated synthesizers and to ensure accurate concentration for coupling reactions.

Protocol 2: Small-Scale Solubility Test

This protocol can be used to quickly assess the solubility of **Fmoc-D-Leu-OH** in a new or different solvent system.

Materials:

- **Fmoc-D-Leu-OH**
- Test solvent(s)
- Small glass vials (e.g., 1.5 mL)
- Vortex mixer

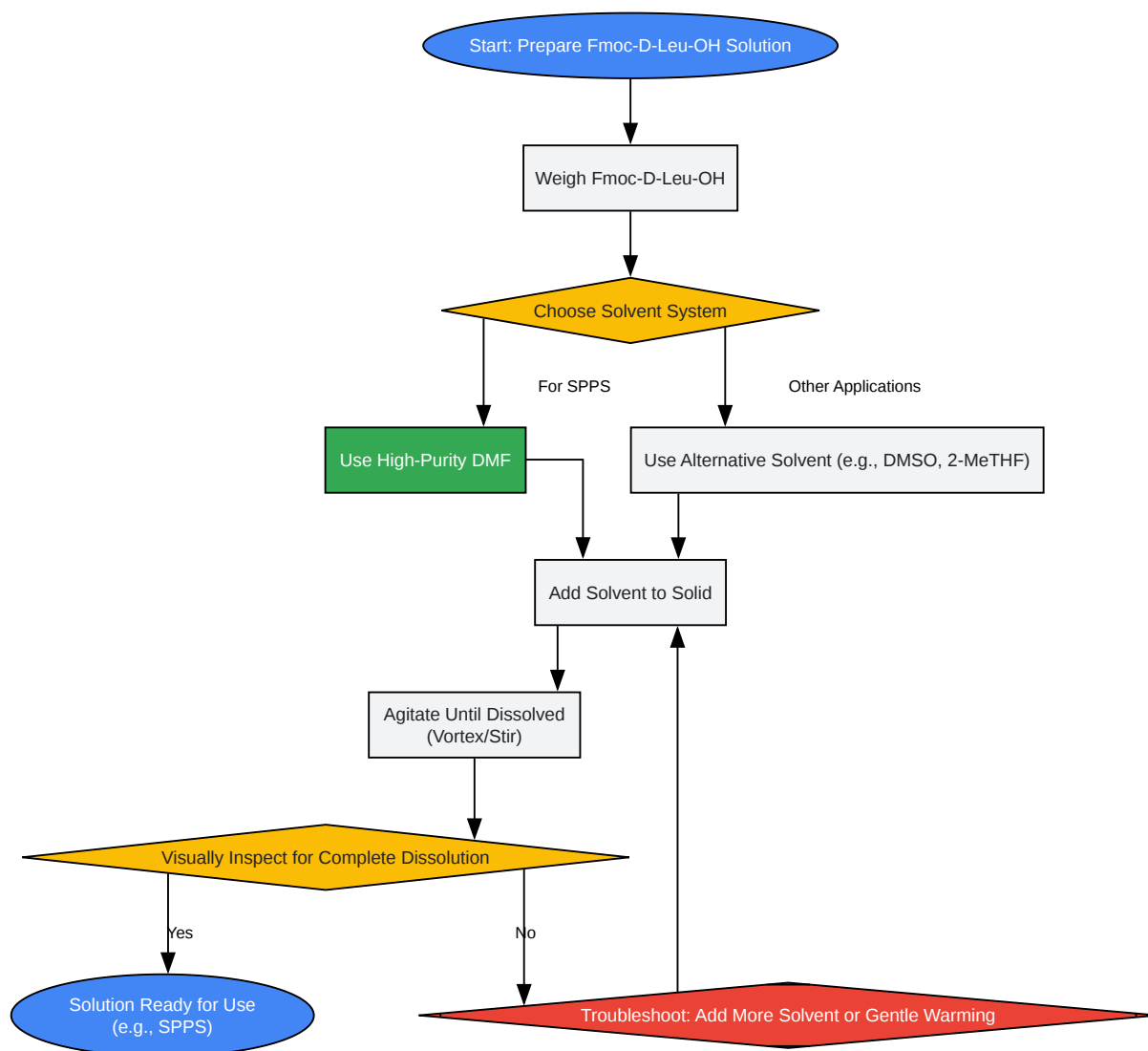
Procedure:

- **Preparation:** Add a pre-weighed amount of **Fmoc-D-Leu-OH** (e.g., 5 mg) to a clean vial.
- **Solvent Addition:** Add a small, measured volume of the test solvent (e.g., 100 μ L) to the vial.
- **Agitation:** Vortex the vial vigorously for 30-60 seconds.
- **Observation:** Observe if the solid has completely dissolved.
- **Titration (Optional):** If the solid has not dissolved, add additional aliquots of the solvent (e.g., 50 μ L at a time), vortexing after each addition, until complete dissolution is achieved. Record the total volume of solvent used to calculate the approximate solubility.

Diagrams and Workflows

Logical Workflow for Solution Preparation

The following diagram illustrates the decision-making process and workflow for preparing a solution of **Fmoc-D-Leu-OH**.

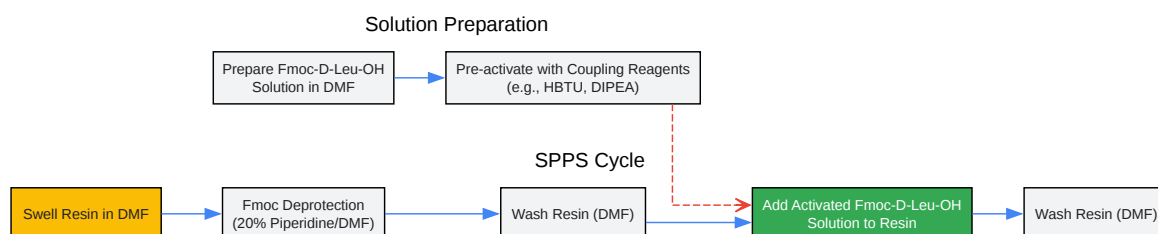


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Caption: Workflow for preparing **Fmoc-D-Leu-OH** solutions.

Experimental Workflow for SPPS Coupling

This diagram shows the integration of the **Fmoc-D-Leu-OH** solution into a standard solid-phase peptide synthesis coupling cycle.



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Caption: Integration into the SPPS workflow.

Conclusion

Fmoc-D-Leu-OH exhibits excellent solubility in DMF, the most common solvent for SPPS, as well as in other polar aprotic solvents like DMSO. The provided data and protocols offer a comprehensive guide for researchers to ensure the efficient and complete dissolution of this reagent, which is a critical step for successful peptide synthesis. Adherence to best practices, particularly regarding solvent quality, will help minimize side reactions and improve the purity of the final peptide product.

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